

An In-depth Technical Guide to Allyltriisopropylsilane

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Compound of Interest

Compound Name: **Allyltriisopropylsilane**

Cat. No.: **B1276873**

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This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and reactivity of **allyltriisopropylsilane**, a versatile organosilane reagent.

Molecular Structure and Properties

Allyltriisopropylsilane, with the IUPAC name tri(propan-2-yl)-prop-2-enylsilane, is an organosilicon compound featuring a silicon atom bonded to three bulky isopropyl groups and one allyl group. This structure imparts unique reactivity, making it a valuable reagent in organic synthesis.

Molecular Structure:

Table 1: Molecular Identifiers and Weights

Identifier	Value
Molecular Formula	C12H26Si
Molecular Weight	198.43 g/mol
Exact Mass	198.180377 g/mol
CAS Number	24400-84-8
InChI Key	AKQHUJRZKBYZLC-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless clear liquid
Boiling Point	130-210.7 °C at 760 mmHg
Density	0.767-0.83 g/mL at 25 °C
Refractive Index (n _{20/D})	~1.47
Purity	Typically ≥95% (GC)
Storage Conditions	Store under an inert atmosphere at room temperature; moisture sensitive.

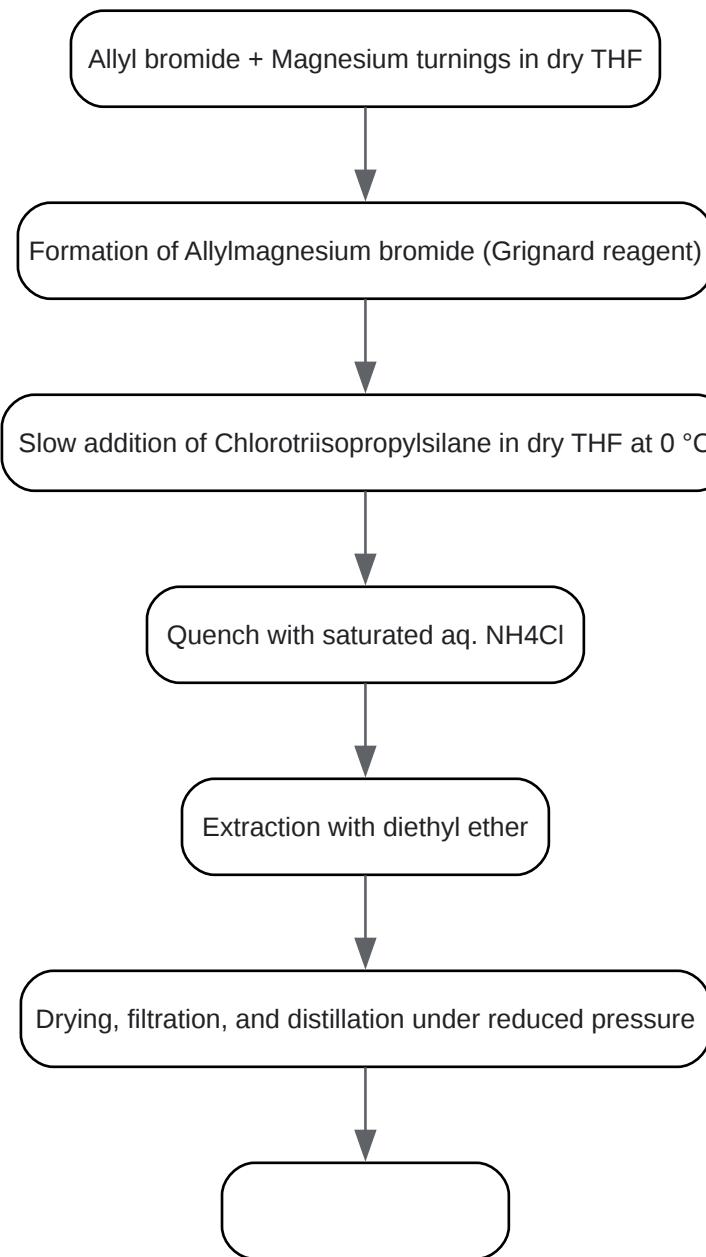
Experimental Protocols

Detailed methodologies for the synthesis of **allyltriisopropylsilane** and a key reaction, the Hosomi-Sakurai allylation, are presented below.

2.1. Synthesis of **Allyltriisopropylsilane** via Grignard Reaction

This protocol describes a common method for the formation of a silicon-carbon bond through the reaction of a Grignard reagent with a chlorosilane.

Experimental Workflow:

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Caption: Synthesis of **Allyltriisopropylsilane** via Grignard Reaction.

Detailed Protocol:

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer under an argon atmosphere, place magnesium turnings (1.2 equivalents). Add a small crystal of iodine to initiate the reaction. Add a solution of allyl bromide (1.0 equivalent) in dry tetrahydrofuran (THF) dropwise via the

dropping funnel to the magnesium turnings. The reaction is initiated, and the mixture is stirred until the magnesium is consumed, forming allylmagnesium bromide.

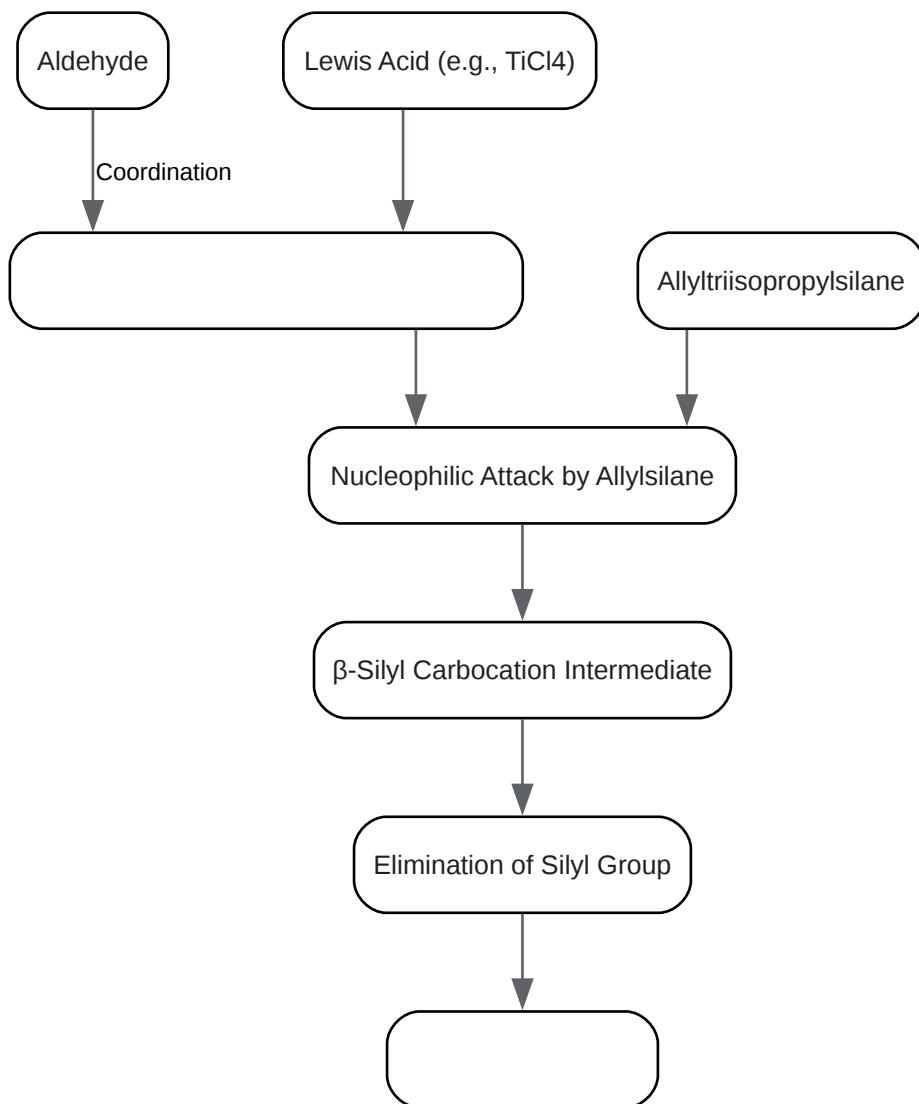
- Reaction with Chlorotriisopropylsilane: Cool the freshly prepared Grignard reagent to 0 °C in an ice bath. Add a solution of chlorotriisopropylsilane (1.0 equivalent) in dry THF dropwise to the Grignard solution with vigorous stirring. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12 hours.
- Work-up and Purification: Cool the reaction mixture to 0 °C and quench by the slow addition of a saturated aqueous solution of ammonium chloride. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL). Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the solution and remove the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **allyltriisopropylsilane**.

2.2. Hosomi-Sakurai Allylation of an Aldehyde

This protocol details the Lewis acid-mediated reaction of **allyltriisopropylsilane** with an aldehyde to form a homoallylic alcohol. This reaction is a cornerstone of allylsilane chemistry.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signaling Pathway:



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Caption: Mechanism of the Hosomi-Sakurai Allylation Reaction.

Detailed Protocol:

- Reaction Setup: To a solution of the aldehyde (1.0 equivalent) in dry dichloromethane (DCM) in a flame-dried flask under an argon atmosphere, cool the mixture to -78°C using a dry ice/acetone bath.
- Lewis Acid Addition: Slowly add a solution of titanium tetrachloride (TiCl_4 , 1.0 equivalent) in DCM to the cooled aldehyde solution. Stir the resulting mixture at -78°C for 10 minutes.

- Allylsilane Addition: Add **allyltriisopropylsilane** (1.2 equivalents) dropwise to the reaction mixture. Allow the reaction to stir at -78 °C for 1-2 hours, monitoring the progress by thin-layer chromatography (TLC).
- Quenching and Work-up: Upon completion, quench the reaction by the addition of a saturated aqueous solution of ammonium chloride. Allow the mixture to warm to room temperature, then transfer to a separatory funnel.
- Extraction and Purification: Separate the organic and aqueous layers. Extract the aqueous layer with DCM (3 x 30 mL). Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to afford the desired homoallylic alcohol.[\[3\]](#)

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References

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